

A Comprehensive Technical Guide to the Safe Handling of (Dibutylamino)acetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Dibutylamino)acetonitrile

Cat. No.: B101715

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Disclaimer: No specific Safety Data Sheet (SDS) for **(Dibutylamino)acetonitrile** could be located. The following information is a technical guide compiled from data on the related compound Acetonitrile and general safety principles for handling nitrile compounds in a laboratory setting. Researchers, scientists, and drug development professionals should treat **(Dibutylamino)acetonitrile** with extreme caution and handle it as a potentially hazardous substance.

Introduction

(Dibutylamino)acetonitrile is a chemical compound that requires careful handling due to its chemical structure, which includes a nitrile group. Nitrile compounds can be toxic and may be flammable. This guide provides a summary of the available data on **(Dibutylamino)acetonitrile** and its close analog, Acetonitrile, to inform safe laboratory practices. All personnel should be thoroughly trained in handling hazardous chemicals and have access to appropriate personal protective equipment (PPE) and engineering controls.

Physicochemical and Toxicological Data

The following tables summarize the known physical and chemical properties of **(Dibutylamino)acetonitrile** and the toxicological data for Acetonitrile, which should be considered as a potential indicator of the hazards associated with **(Dibutylamino)acetonitrile**.

Table 1: Physical and Chemical Properties of **(Dibutylamino)acetonitrile** and Acetonitrile

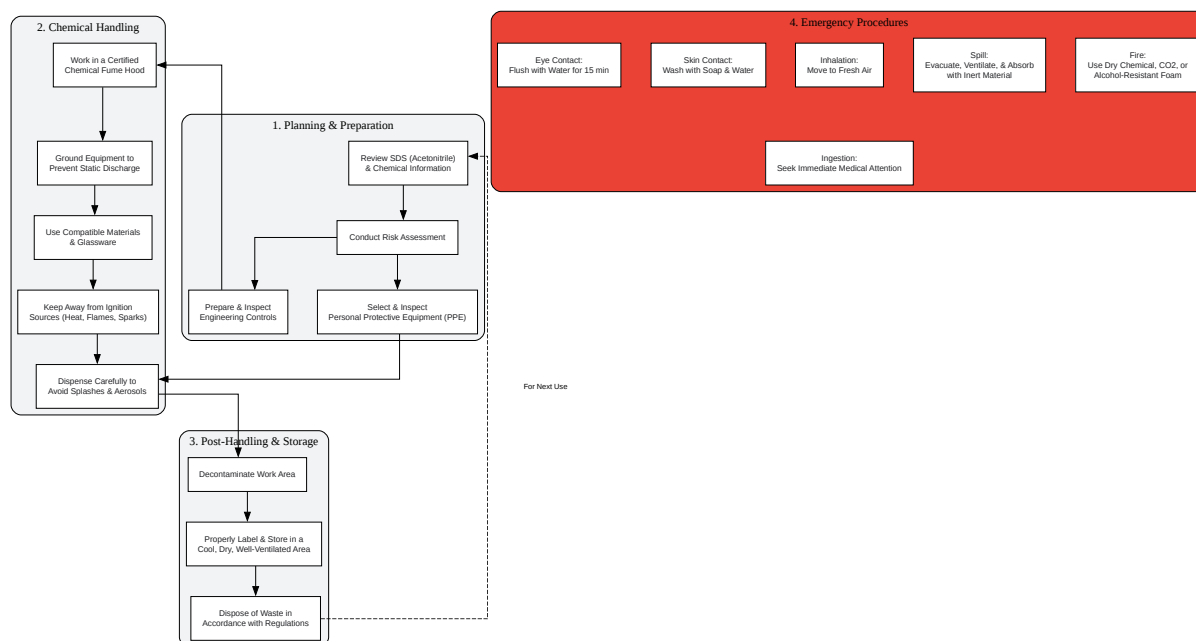
Property	(Dibutylamino)acetonitrile	Acetonitrile
CAS Number	18071-38-0[1]	75-05-8[2]
Molecular Formula	C10H20N2	CH3CN
Molecular Weight	168.28 g/mol	41.05 g/mol [2]
Boiling Point	85 °C @ 9 mm Hg[3]	81.6 °C[4]
Density	0.891 g/mL at 25 °C[3]	0.7822 g/mL at 20 °C[4]
Refractive Index	n20/D 1.434[3]	1.3441 at 20 °C[4]
Flash Point	Not available	6 °C (42 °F)[2][4]
Solubility in Water	Not available	Miscible[4]

Table 2: Toxicological Data for Acetonitrile (as a proxy for (Dibutylamino)acetonitrile)

Hazard	Data for Acetonitrile
Acute Oral Toxicity	Category 4: Harmful if swallowed.
Acute Dermal Toxicity	Category 4: Harmful in contact with skin.
Acute Inhalation Toxicity	Category 4: Harmful if inhaled.
Eye Irritation	Category 2A: Causes serious eye irritation.
Routes of Exposure	Inhalation, Dermal, Ingestion, Ocular.
Signs and Symptoms of Exposure	Irritation of mucous membranes, headaches, numbness, tremors, flushing of the face, chest tightness, nausea, vomiting, weakness, shortness of breath.[2][5] In severe cases, cyanide poisoning can occur, leading to convulsions and death.[6]
Carcinogenicity	No evidence of carcinogenicity in animal studies. Not classifiable as to human carcinogenicity (Group D) by EPA.[2]

Safe Handling and Experimental Workflow

The following diagram outlines the logical workflow for safely handling **(Dibutylamino)acetonitrile** in a laboratory setting. This workflow emphasizes a proactive approach to safety, from initial planning to emergency response.



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Caption: Logical workflow for the safe handling of **(Dibutylamino)acetonitrile**.

Detailed Experimental Protocols and Handling

Precautions

- **Ventilation:** Always handle **(Dibutylamino)acetonitrile** in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Ignition Sources:** Keep the handling area free of open flames, hot surfaces, and sparks, as the related compound Acetonitrile is highly flammable. Use explosion-proof electrical and ventilating equipment.
- **Static Discharge:** Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.
- **Eye Wash and Safety Shower:** Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.
- **Gloves:** Wear appropriate chemical-resistant gloves. Nitrile gloves may be suitable for incidental contact, but compatibility should be verified. Change gloves immediately if contaminated.
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Skin and Body Protection:** A flame-retardant lab coat should be worn. Ensure that skin is not exposed.
- **Respiratory Protection:** If there is a risk of exceeding exposure limits or if vapors/aerosols are generated, a NIOSH-approved respirator with appropriate cartridges should be used.
- **General Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.
- **Dispensing:** Use non-sparking tools when handling the container.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and ignition sources.^[7]

- Inhalation: If inhaled, move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
- Spills: In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[8] Absorb the spill with an inert, non-combustible material such as sand or vermiculite and place it in a sealed container for disposal.[5][8]
- Fire: For small fires, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. For large fires, water spray may be used to cool containers, but it may be ineffective at extinguishing the fire.[5][9]

Dispose of **(Dibutylamino)acetonitrile** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

Conclusion

While a specific Safety Data Sheet for **(Dibutylamino)acetonitrile** is not readily available, the information on the related compound Acetonitrile and general principles of handling nitrile compounds provide a strong basis for safe laboratory practices. Researchers, scientists, and drug development professionals must handle this compound with the utmost care, utilizing appropriate engineering controls and personal protective equipment at all times. A thorough risk assessment should be conducted before any new experimental protocol involving **(Dibutylamino)acetonitrile** is initiated.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of (Dibutylamino)acetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101715#dibutylamino-acetonitrile-safety-data-sheet-sds-and-handling-precautions]

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